

Critical Safety Notice: Identification of "TR100" Required for Proper Disposal

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Compound of Interest

Compound Name: TR100

Cat. No.: B1683214

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To ensure the safe and proper disposal of the substance referred to as "**TR100**," it is imperative to correctly identify the specific product you are working with. Our research indicates that "**TR100**" is an identifier for several distinct products with significantly different chemical properties and disposal requirements. Providing a generic disposal procedure without precise identification would be irresponsible and could lead to hazardous situations and regulatory non-compliance.

To provide you with accurate, step-by-step disposal guidance, please identify the specific "**TR100**" product you are using. The table below summarizes the different substances identified as "**TR100**" in our search. Please review this information and provide us with a more specific identifier, such as the CAS number, manufacturer, or a more complete product name.

Product Name/Identifier	Chemical Nature/Type	Primary Use	Key Disposal Considerations (General)
TR100 (ATM Compound)	(E)-2-Cyano-3-[1-(3-dimethylamino-propyl)-2-methyl-1H-indol-3-yl]-N-octyl-acrylamide	Anti-tropomyosin agent for research	Disposal as a hazardous chemical waste. Follow institutional guidelines for chemical waste.
Technic TR100	Alkyl Phenol Formaldehyde Resin	Rubber tackifier	Dispose of contents/container to an approved waste disposal plant. Avoid release to the environment.[1]
Bitoner Resin TR-100	C5 & C9 Copolymer Hydrocarbon Resin	Adhesives and waterproofing	Follow local regulations for resinous waste disposal.
tru pearl clean (tru100)	Liquid Cleaning Agent	Cleaning	Prevent release to the environment. Dike large spills to prevent entry into sewer systems.[2]
Honeywell TR100 Wall Module	Electronic Device	Building automation	Dispose of as electronic waste (e-waste) according to local regulations.
TR-100-FJ/FJT	Chemical Substance	Research use	Causes severe skin burns and eye damage. Disposal as a corrosive hazardous waste.[3]

General Procedures for Laboratory Chemical Disposal

While awaiting specific identification of your "**TR100**" substance, please adhere to the following general best practices for the disposal of laboratory chemicals. Note: These are not specific instructions for any particular "**TR100**" product.

- **Consult the Safety Data Sheet (SDS):** The SDS is the primary source of information for the safe handling and disposal of any chemical. Section 13 of the SDS provides specific disposal considerations.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling chemical waste.[\[1\]](#)
- **Waste Segregation:** Do not mix different chemical wastes unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office. Incompatible chemicals can react violently.
- **Labeling:** All chemical waste containers must be clearly labeled with the full chemical name of the contents, the concentration, and the appropriate hazard warnings.
- **Containment:** Use appropriate, sealed, and leak-proof containers for chemical waste.
- **Storage:** Store chemical waste in a designated, well-ventilated, and secure area, away from general laboratory traffic.
- **Institutional Procedures:** Follow your institution's specific procedures for chemical waste pickup and disposal. Contact your EHS office for guidance.
- **Environmental Protection:** Avoid disposing of chemicals down the drain or in the regular trash unless explicitly permitted by the SDS and your local regulations.[\[1\]](#)

Next Steps

Once you have identified the specific "**TR100**" product you are working with, we will provide a detailed, step-by-step disposal protocol, including any quantitative data in tabular format and a

logical workflow diagram as requested. Your safety is our primary concern, and accurate product identification is the first and most critical step in ensuring safe disposal.

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References

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- 2. ver-techlabs.com [ver-techlabs.com]
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